

Dicalcium Phosphate and Single Superphosphate: A Comparative Guide for Pasture Fertilization

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Compound of Interest

Compound Name: *Calcium superphosphate*

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An objective analysis of dicalcium phosphate (DCP) and single superphosphate (SSP) as phosphate sources for optimal pasture performance, supported by experimental data.

For researchers and agricultural scientists, the choice of phosphate fertilizer is a critical determinant of pasture productivity and soil health. This guide provides a detailed comparison of two common phosphate sources: dicalcium phosphate (DCP) and single superphosphate (SSP). The following sections present quantitative data from field and glasshouse trials, outline the experimental protocols used in these studies, and visualize the key experimental workflows.

Data Presentation: Comparative Performance

The efficacy of DCP and SSP as phosphate fertilizers for pasture has been evaluated in various studies. The data below, summarized from key research, highlights their comparative performance in terms of pasture yield, phosphorus concentration in herbage, and impact on soil phosphorus levels.

Table 1: Comparison of Dicalcium Phosphate (DCP) and Single Superphosphate (SSP) on Pasture Dry Matter (DM) Yield

| Study | Fertilizer | Application Rate (kg P/ha) | Pasture DM Yield (kg/ha) | Relative Yield (% of SSP) |
|--|------------|----------------------------|----------------------------|---------------------------|
| Mackay et al. (1980) - Field Trial[1][2] | Control | 0 | - | - |
| SSP | 20 | 5,300 | 100% | |
| DCP | 20 | 5,300 | 100% | |
| SSP | 40 | 6,100 | 100% | |
| DCP | 40 | 6,000 | 98.4% | |
| Shannon (2017) - Year 1[3][4] | SSP | 20 | - | 100% |
| DCP (DP65) | 20 | - | ~98% | |
| SSP | 120 | 11,010 | 100% | |
| DCP (DP65) | 120 | 11,680 | 106% | |
| Shannon (2017) - Year 2[3][4] | SSP | 20 | - | 100% |
| DCP (DP65) | 20 | - | 106% | |
| SSP | 120 | - | 100% | |
| DCP (DP65) | 120 | - | 109% | |
| Shannon (2017) - Year 3[3][4] | SSP | 20 | - | 100% |
| DCP (DP65) | 20 | - | 104% | |
| SSP | 120 | - | 100% | |
| DCP (DP65) | 120 | - | 108% | |
| Shannon (2017) - 3-Year Average[3][4] | SSP | 120 | 11,010 | 100% |

| | | | |
|------------|-----|--------|------|
| DCP (DP65) | 120 | 11,680 | 106% |
|------------|-----|--------|------|

Table 2: Phosphorus (P) Concentration in Pasture Herbage

| Study | Fertilizer | Plant Component | P Concentration (%) |
|---|------------|-----------------|---------------------|
| Mackay et al. (1980) - Field Trial, Harvest 1 [2] | SSP | Ryegrass | 0.45 |
| DCP | Ryegrass | 0.38 | |
| SSP | Clover | 0.42 | |
| DCP | Clover | 0.39 | |

Table 3: Effect on Soil Phosphorus Levels (Olsen P)

| Study | Fertilizer | Application Rate (kg P/ha/yr) | Soil Olsen P (mg/kg) at Year 3 |
|--|------------|-------------------------------|--------------------------------|
| Shannon (2017) [3] [4] | SSP | 120 | 31 |
| DCP (DP65) | 120 | 20 | |

Experimental Protocols

The data presented above is derived from rigorous scientific experiments. Below are the detailed methodologies for the key studies cited.

Mackay et al. (1980) Field Trial[\[1\]](#)[\[2\]](#)

- Objective: To compare the effectiveness of commercial-grade dicalcium phosphate and single superphosphate on pasture production in a field setting.
- Experimental Design: A randomized block design was likely used to account for field variability.

- Site Characteristics: The trial was conducted on a P-responsive site.
- Fertilizer Application: Both DCP and SSP were applied at rates of 20 and 40 kg P/ha.
- Pasture Composition: The pasture was a mixed sward, with ryegrass and clover being the dominant species.
- Data Collection:
 - Herbage Yield: Pasture dry matter (DM) yield was measured over five harvests.
 - Plant Analysis: The phosphorus concentration in ryegrass and clover was determined, particularly in the first harvest.
- Soil Analysis: Water-extractable phosphorus in the topsoil (0-5 cm) was measured six months after fertilizer application.^[2]

Shannon (2017) Field Trial^[3]^[4]

- Objective: To compare the effectiveness of a conventional superphosphate, a fully-reverted dicalcic product (DP65), and another proprietary product over a multi-year period.
- Experimental Design: A field trial was established on an Allophanic soil.
- Fertilizer Application: Fertilizers were applied annually for three years at rates of 20, 40, 80, and 120 kg P/ha.
- Pasture Management: The pasture was harvested whenever the ryegrass component reached the three-leaf stage.
- Data Collection:
 - Herbage Yield: Dry matter (DM) yield was recorded for each plot at each harvest.
 - Soil Analysis: Soil samples (0-75mm) were taken at the beginning of the trial and before each re-application of fertilizer. The Olsen P test was used to measure available soil phosphorus.

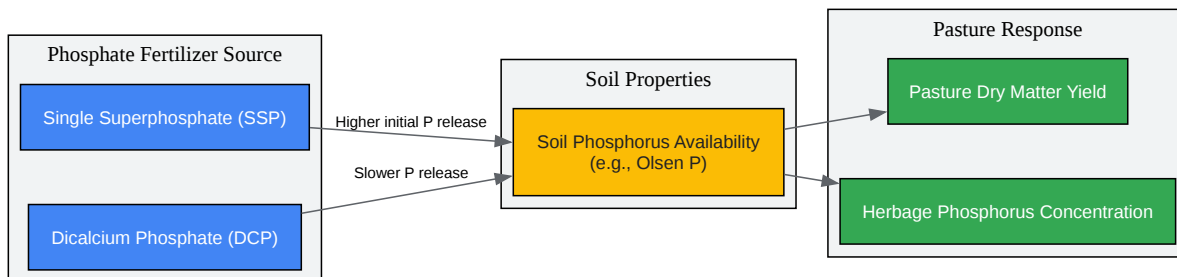
Visualizations: Experimental Workflow and Logical Relationships

To further elucidate the experimental processes and the relationships between fertilizer application and pasture outcomes, the following diagrams are provided.



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Caption: Workflow of the Mackay et al. (1980) field trial.



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- To cite this document: BenchChem. [Dicalcium Phosphate and Single Superphosphate: A Comparative Guide for Pasture Fertilization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3423424/docs#dicalcium-phosphate-and-single-superphosphate-a-comparative-guide-for-pasture-fertilization\]](https://www.benchchem.com/product/b3423424/docs#dicalcium-phosphate-and-single-superphosphate-a-comparative-guide-for-pasture-fertilization)

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